

An In-depth Technical Guide to (2-(Aminomethyl)phenyl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-(Aminomethyl)phenyl)methanol

Cat. No.: B150923

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(2-(Aminomethyl)phenyl)methanol, with the Chemical Abstracts Service (CAS) number 4152-92-5, is a versatile organic compound that serves as a crucial intermediate in various synthetic pathways.^{[1][2][3][4][5]} Its unique bifunctional nature, possessing both a primary amine and a primary alcohol, makes it a valuable building block in medicinal chemistry and materials science.^[6] This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety considerations to support its effective use in research and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **(2-(Aminomethyl)phenyl)methanol** is fundamental to its application in experimental design.

Property	Value	Source
CAS Number	4152-92-5	[1] [2] [3] [4] [5]
Molecular Formula	C8H11NO	[1] [2] [3] [5]
Molecular Weight	137.18 g/mol	[1] [2] [3]
Boiling Point	271.2 ± 20.0 °C at 760 mmHg	[1]
Density	1.1 ± 0.1 g/cm ³	[1]
pKa	14.28 ± 0.10 (Predicted)	[2]
Appearance	Solid	[5]
Storage Temperature	2-8°C, under inert atmosphere	[2]

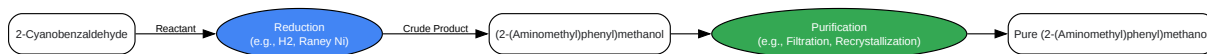
Synonyms: This compound is also known by several other names, including:

- [\[2-\(aminomethyl\)phenyl\]methanol](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- [o-\(Hydroxymethyl\)benzylamine](#)[\[2\]](#)
- [2-\(Aminomethyl\)benzyl Alcohol](#)[\[5\]](#)
- [Benzenemethanol, 2-\(aminomethyl\)-](#)[\[2\]](#)[\[5\]](#)

Synthesis and Purification

The synthesis of **(2-(Aminomethyl)phenyl)methanol** can be achieved through various reductive amination strategies. A common precursor is 2-cyanobenzaldehyde.[\[1\]](#) While a specific, detailed synthesis protocol for **(2-(Aminomethyl)phenyl)methanol** is not readily available in the provided search results, a representative procedure for a similar compound, (4-Aminomethyl-phenyl)-methanol hydrochloride salt, involves the reduction of a nitrile. This process can be adapted for the synthesis of the target molecule.

Representative Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and purification of **(2-(Aminomethyl)phenyl)methanol**.

Detailed Experimental Protocol (Adapted)

This protocol is adapted from the synthesis of a related compound and should be optimized for the synthesis of **(2-(Aminomethyl)phenyl)methanol**.

- **Reaction Setup:** In a high-pressure reaction vessel, dissolve 2-cyanobenzaldehyde in a suitable solvent system such as methanol saturated with ammonia.
- **Catalyst Addition:** Carefully add a catalytic amount of Raney nickel to the solution under an inert atmosphere.
- **Hydrogenation:** Pressurize the vessel with hydrogen gas (e.g., 50 psi) and agitate the mixture at room temperature for an extended period (e.g., 20 hours).
- **Workup:** Upon completion, carefully filter the reaction mixture through a pad of celite to remove the catalyst.
- **Isolation:** Concentrate the filtrate under reduced pressure to yield the crude product.
- **Purification:** Further purification can be achieved through recrystallization or column chromatography to obtain the final, pure compound.

Applications in Research and Development

(2-(Aminomethyl)phenyl)methanol is a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and materials science sectors.

Pharmaceutical Intermediate

Its primary utility lies in its role as a building block for pharmaceutical intermediates.^{[2][4]} The presence of both an amine and a hydroxyl group allows for sequential or orthogonal functionalization, enabling the construction of diverse molecular scaffolds. It has been identified as a useful research intermediate for the total synthesis of Adalinine.^{[4][7]}

Materials Science

In the field of materials science, the dual functionality of **(2-(Aminomethyl)phenyl)methanol** makes it a candidate for the development of novel polymers and resins.^[6] The amine and hydroxyl groups can participate in polymerization and cross-linking reactions, which are essential for creating materials with tailored properties for applications in coatings, adhesives, and advanced composites.^[6] Its incorporation into polymer backbones can impart enhanced thermal stability and reactivity.^[6]

Safety and Handling

Proper handling and storage of **(2-(Aminomethyl)phenyl)methanol** are crucial to ensure laboratory safety.

Hazard Identification

According to safety data sheets, **(2-(Aminomethyl)phenyl)methanol** is associated with the following hazards:

- Causes skin irritation.^{[8][9]}
- Causes serious eye irritation.^{[8][9]}
- May cause respiratory irritation.^{[8][9]}
- Harmful if swallowed.^[9]

Recommended Safety Precautions

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.^{[8][10]}
- Ventilation: Use only in a well-ventilated area or outdoors.^[8]

- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8] Wash skin thoroughly after handling.[8][10] Do not eat, drink, or smoke when using this product.[10]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[8] Store in a cool, dry place for long-term storage.

First Aid Measures

- If on skin: Wash with plenty of soap and water.[8]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[8]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8][10]
- If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[10]

Conclusion

(2-(Aminomethyl)phenyl)methanol is a key chemical intermediate with significant potential in both pharmaceutical synthesis and materials science. Its versatile structure, combined with a growing understanding of its reactivity, will continue to drive innovation in these fields.

Adherence to proper safety protocols is paramount to harnessing its full potential in a research and development setting.

References

- **(2-(Aminomethyl)phenyl)methanol** | CAS#:4152-92-5 | Chemsrvc. (n.d.).
- **(2-(Aminomethyl)phenyl)methanol** | C₈H₁₁NO | CID 11275036 - PubChem. (n.d.).
- The Critical Role of (2-Aminophenyl) Methanol in Advanced Material Science. (n.d.).
- [2-(aminomethyl)phenyl]methanol One Chongqing Chemdad Co. , Ltd. (n.d.).
- (2-(Methylamino)phenyl)methanol | C₈H₁₁NO | CID 295953 - PubChem. (n.d.).
- (2-Aminophenyl)methanol - ResearchGate. (2011, December).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (2-(Aminomethyl)phenyl)methanol | CAS#:4152-92-5 | Chemsrsc [chemsrc.com]
- 2. Page loading... [guidechem.com]
- 3. (2-(Aminomethyl)phenyl)methanol | C₈H₁₁NO | CID 11275036 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [2-(aminomethyl)phenyl]methanol | 4152-92-5 [chemicalbook.com]
- 5. (2-(Aminomethyl)phenyl)methanol | CymitQuimica [cymitquimica.com]
- 6. nbinno.com [nbinno.com]
- 7. [2-(aminomethyl)phenyl]methanol One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 8. aksci.com [aksci.com]
- 9. fluorochem.co.uk [fluorochem.co.uk]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (2-(Aminomethyl)phenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150923#2-aminomethyl-phenyl-methanol-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com